

Personal protective equipment for handling 2-Chloro-3-hydroxybenzoic acid

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzoic acid

Cat. No.: B1590727

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Essential Safety and Handling Guide for 2-Chloro-3-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloro-3-hydroxybenzoic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. Following these procedures meticulously will minimize risks and establish a safe working environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-3-hydroxybenzoic acid is classified with the following hazards:

- H315: Causes skin irritation[[1](#)]
- H319: Causes serious eye irritation[[1](#)]
- H335: May cause respiratory irritation[[1](#)]

Due to these hazards, the following personal protective equipment is mandatory when handling this compound.

PPE Component	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves. Consider double-gloving.	Provides protection against skin irritation. Nitrile gloves offer good resistance to chlorinated solvents and acids. [2][3]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes, preventing serious irritation.[4]
Respiratory Protection	NIOSH-approved air-purifying respirator with an Organic Vapor/Acid Gas (OV/AG) cartridge.	Required when handling the powder outside of a certified chemical fume hood to prevent respiratory tract irritation.[1][5]
Body Protection	A fully buttoned laboratory coat.	Protects against skin contact with the chemical.
Footwear	Closed-toe shoes.	Prevents exposure from spills.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and prevent contamination.

2.1. Engineering Controls

- All weighing and handling of solid **2-Chloro-3-hydroxybenzoic acid** should be conducted in a certified chemical fume hood to control dust and vapors.[6]
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.

2.2. Handling Procedure

- Preparation: Before handling, ensure all required PPE is correctly donned. Prepare the work area in the chemical fume hood by lining it with absorbent bench paper.
- Weighing: Carefully weigh the desired amount of **2-Chloro-3-hydroxybenzoic acid** on a tared weigh boat or glassine paper. Use anti-static tools if available to minimize dust dispersion.
- Transfer: Gently transfer the solid to the reaction vessel. If dissolving, add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces, including the balance, with an appropriate solvent (e.g., 70% ethanol) and wipe clean.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any residual chemical.
- Hand Washing: Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan: Segregation and Collection of Halogenated Waste

Proper disposal of **2-Chloro-3-hydroxybenzoic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation

- Halogenated Organic Waste: All solid waste contaminated with **2-Chloro-3-hydroxybenzoic acid** (e.g., weigh boats, contaminated paper towels, gloves) and any solutions containing the compound must be disposed of in a designated "Halogenated Organic Waste" container.[\[7\]](#) [\[8\]](#)[\[9\]](#)[\[10\]](#)
- Sharps: Any contaminated sharps (needles, razor blades) must be placed in a designated sharps container for hazardous waste.
- Do Not Mix: Do not mix halogenated waste with non-halogenated waste streams.[\[8\]](#)[\[9\]](#)[\[10\]](#)

3.2. Waste Collection and Labeling

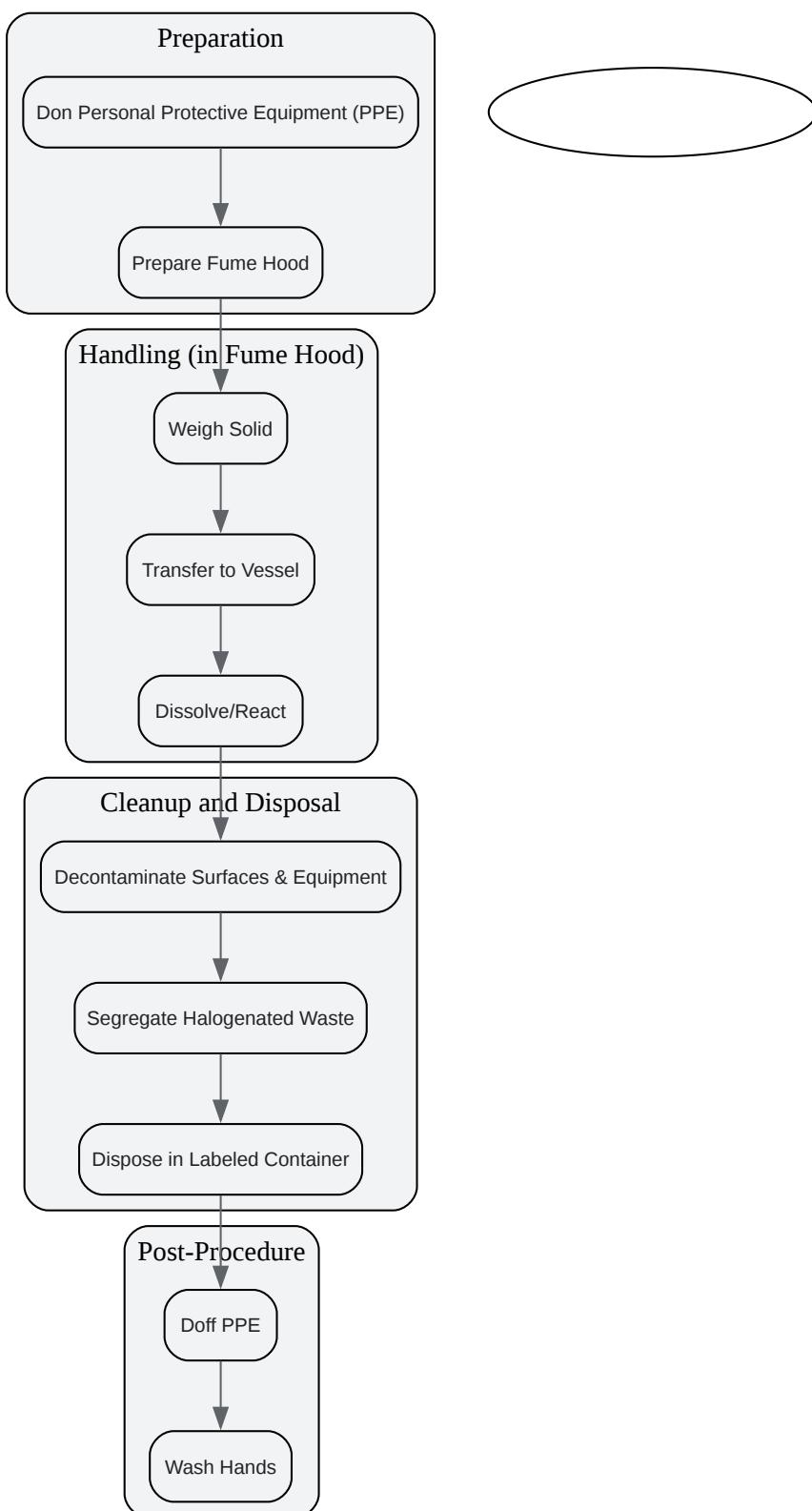
- Use a chemically compatible, leak-proof container with a secure screw-top cap for all halogenated waste.
- The waste container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and a full list of its contents, including "**2-Chloro-3-hydroxybenzoic acid.**"^[7]
- Store the sealed waste container in a designated satellite accumulation area until it is collected by the institution's environmental health and safety (EHS) department for final disposal via incineration.^[8]

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Emergency Scenario	Action Protocol
Skin Contact	<p>Immediately flush the affected area with copious amounts of water for at least 15 minutes.</p> <p>Remove contaminated clothing. Seek medical attention if irritation persists.</p>
Eye Contact	<p>Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.</p>
Inhalation	<p>Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.</p>
Spill	<p>For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the designated halogenated waste container.</p> <p>For large spills, evacuate the area and contact your institution's EHS department.</p>

Workflow and Safety Diagram



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